

Physical and chemical properties of (E)-Ethyl 3-(pyrrolidin-1-yl)acrylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (E)-Ethyl 3-(pyrrolidin-1-yl)acrylate

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An In-depth Technical Guide to (E)-Ethyl 3-(pyrrolidin-1-yl)acrylate

Introduction

(E)-Ethyl 3-(pyrrolidin-1-yl)acrylate is a functionalized α,β -unsaturated ester, often classified as an enamino ester. This molecule incorporates three key structural features: an ethyl ester group, a trans-configured (E) carbon-carbon double bond, and a pyrrolidine ring attached to the β -carbon. This unique combination of functionalities makes it a versatile building block in organic synthesis and a molecule of interest for medicinal chemistry and materials science. Its electron-rich enamine character, coupled with the electron-withdrawing nature of the ester, creates a polarized π -system that dictates its reactivity, particularly as a Michael acceptor and a dienophile. This guide provides a comprehensive overview of its known and predicted properties, synthesis, reactivity, and handling protocols, designed for professionals in chemical research and drug development.

Compound Identification and Core Properties

Precise identification is the cornerstone of any chemical research. The fundamental identifiers and properties of (E)-Ethyl 3-(pyrrolidin-1-yl)acrylate are summarized below.

Property	Value	Source
IUPAC Name	ethyl (E)-3-pyrrolidin-1-ylprop-2-enoate	[1]
CAS Number	65651-80-1	[2] [3]
Molecular Formula	C ₉ H ₁₅ NO ₂	[1] [2] [3]
Molecular Weight	169.22 g/mol	[2] [4]
Monoisotopic Mass	169.11028 Da	[1]
Canonical SMILES	CCOC(=O)/C=C/N1CCCC1	[1]
InChI Key	VFFHLZJSZHWXAJ-VMPITWQZSA-N	[1]

Molecular Structure

The structure features a planar acrylate system due to the sp^2 hybridization of the olefinic and carbonyl carbons. The "E" designation indicates that the pyrrolidine group and the ester group are on opposite sides of the C=C double bond.

Caption: Molecular structure of the title compound.

Physical and Chemical Properties

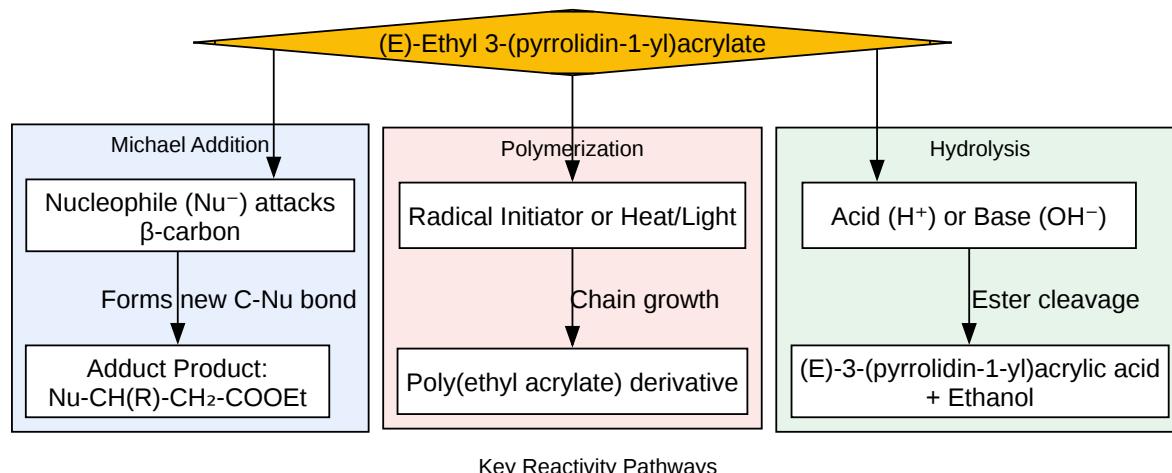
While extensive experimental data for this specific molecule is not widely published, properties can be inferred from its structure and data on related compounds like ethyl acrylate.

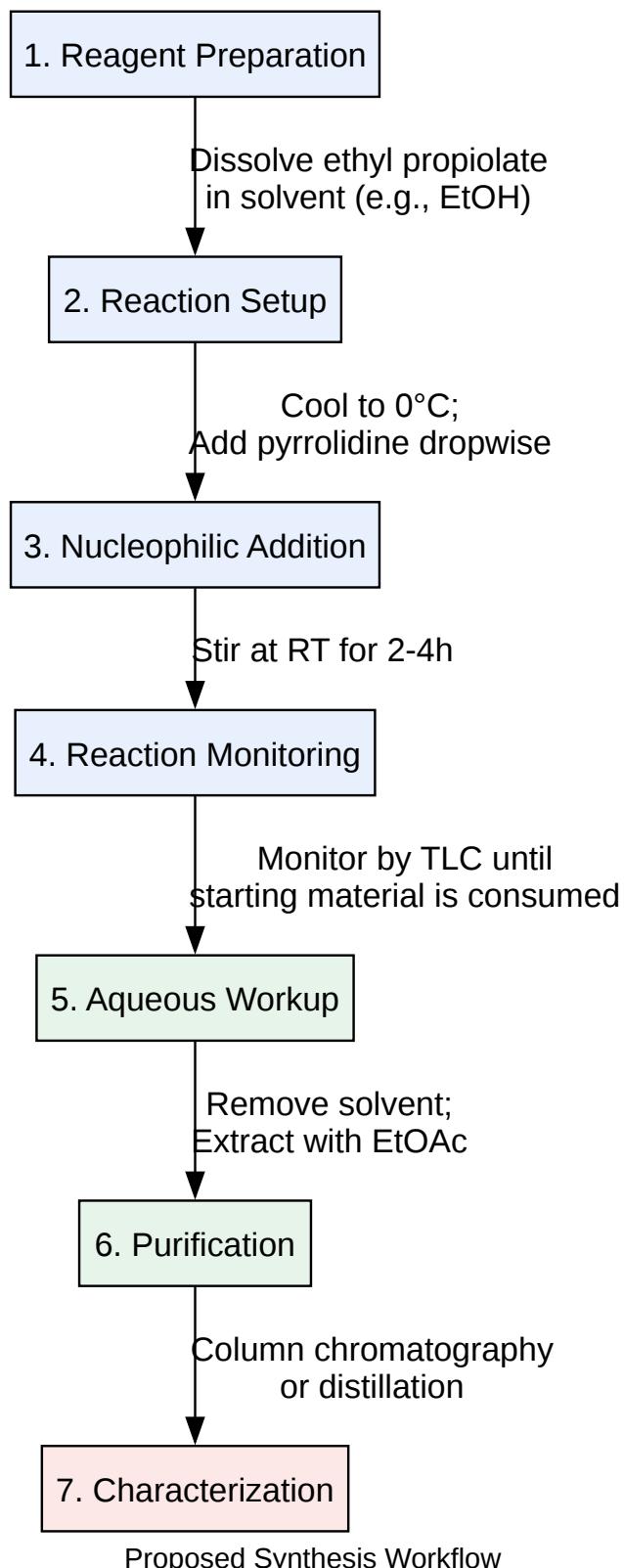
Physical State and Solubility

- Appearance: Expected to be a liquid or a low-melting solid, possibly pale yellow in color.
- Solubility: Likely soluble in common organic solvents such as ethanol, ethyl acetate, dichloromethane, and DMSO. Solubility in water is expected to be low, a characteristic shared by its parent compound, ethyl acrylate, which has a solubility of 1.5 g/100 mL[\[5\]](#).

Chemical Stability and Reactivity

- **Stability:** The compound should be stored in a cool, dark place (2-8°C is recommended) under an air atmosphere[2]. Like other acrylates, the presence of oxygen is necessary for the polymerization inhibitor to function effectively[6]. It is sensitive to light and heat, which can induce polymerization[7].
- **Reactivity Profile:** The molecule's reactivity is dominated by the polarized acrylate system.
 - **Michael Addition:** The β -carbon is electrophilic and susceptible to nucleophilic attack. This is a classic Michael acceptor reactivity profile, allowing for the addition of a wide range of nucleophiles.
 - **Polymerization:** The terminal double bond can undergo free-radical or anionic polymerization, a key feature of all acrylates[7][8]. This process can be exothermic and potentially hazardous if uncontrolled.
 - **Hydrolysis:** The ethyl ester is susceptible to hydrolysis under acidic or basic conditions to yield the corresponding carboxylic acid.
 - **Diels-Alder Reactions:** As a dienophile, it can react with dienes to form cyclohexene derivatives[5].





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Caption: Step-by-step workflow for the synthesis of the title compound.

Detailed Experimental Protocol

Materials:

- Ethyl propiolate
- Pyrrolidine
- Ethanol (anhydrous)
- Ethyl acetate (EtOAc)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet, dissolve ethyl propiolate (1.0 eq) in anhydrous ethanol (approx. 0.2 M concentration).
- Addition: Cool the solution to 0°C in an ice bath. Add pyrrolidine (1.1 eq) dropwise via syringe over 15 minutes. An exotherm may be observed.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for 2-4 hours.
- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC), eluting with a hexane/ethyl acetate mixture. The product should be more polar than the starting ethyl propiolate.
- Workup: Once the reaction is complete, remove the ethanol under reduced pressure using a rotary evaporator.

- Extraction: Dissolve the residue in ethyl acetate and wash sequentially with saturated sodium bicarbonate solution (1x) and brine (1x).
- Drying and Filtration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate in vacuo to yield the crude product.
- Purification: Purify the crude oil by flash column chromatography on silica gel or by vacuum distillation to obtain the pure **(E)-Ethyl 3-(pyrrolidin-1-yl)acrylate**.

Applications in Research and Development

The unique structure of **(E)-Ethyl 3-(pyrrolidin-1-yl)acrylate** makes it a valuable intermediate in several areas, particularly for the pharmaceutical industry.

- Pharmaceutical Synthesis: Enamino esters are key precursors for the synthesis of heterocyclic compounds. They can be used to construct substituted quinolines, pyrimidines, and other scaffolds of medicinal importance.^[9] The parent compound, ethyl acrylate, is a reagent in the synthesis of various pharmaceutical intermediates, including the vasodilator vincamine and the COPD agent cilomilast.^[5]
- Polymer Science: As a functionalized acrylate monomer, it can be copolymerized to create specialty polymers. The pyrrolidine moiety can introduce properties such as improved adhesion, modified hydrophilicity, and a site for post-polymerization modification. Copolymers of ethyl acrylate are widely used in paints, textiles, and adhesives.^{[5][10]}
- Fine Chemical Synthesis: It serves as a versatile three-carbon (C3) synthon. The reactivity at both the α - and β -positions (after deprotonation or via conjugate addition, respectively) allows for further molecular elaboration.

Safety and Handling

A specific Safety Data Sheet (SDS) for **(E)-Ethyl 3-(pyrrolidin-1-yl)acrylate** is not readily available. However, due to the presence of the ethyl acrylate moiety, it must be handled with extreme caution, assuming a hazard profile similar to that of ethyl acrylate.

Table of Primary Hazards (based on Ethyl Acrylate)

Hazard Type	Description	GHS Statements	Source
Flammability	Highly flammable liquid and vapor. Vapors may form explosive mixtures with air.	H225	[11] [12]
Toxicity	Toxic if swallowed, in contact with skin, or if inhaled.	H301, H311, H331	[11] [12]
Irritation	Causes serious eye irritation and skin irritation. May cause respiratory irritation.	H315, H319, H335	[11] [12]
Sensitization	May cause an allergic skin reaction.	H317	[12]
Chronic Health	Suspected of causing cancer. Causes damage to organs through prolonged or repeated exposure.	H351, H372	[11] [12]

| Environmental | Toxic to aquatic life with long-lasting effects. | H411 | [\[11\]](#)[\[12\]](#) |

Recommended Handling Procedures:

- Engineering Controls: Handle only in a well-ventilated area, preferably within a certified chemical fume hood. Use explosion-proof electrical and lighting equipment.[\[13\]](#)
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., butyl rubber), safety goggles, and a face shield. A flame-retardant lab coat is required.[\[12\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[\[2\]](#) The product should be stored under air, not an inert atmosphere, to ensure inhibitor activity.[\[6\]](#)

- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow it to enter drains.

Conclusion

(E)-Ethyl 3-(pyrrolidin-1-yl)acrylate is a multifunctional chemical entity with significant potential as a synthetic intermediate. While detailed experimental data on its physical properties are scarce, its chemical behavior can be reliably predicted based on its enamino ester structure. Its straightforward synthesis and versatile reactivity make it an attractive tool for chemists in both academic and industrial settings, particularly for constructing complex molecules and novel polymers. Stringent safety precautions, analogous to those for ethyl acrylate, are mandatory for its handling and storage.

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- To cite this document: BenchChem. [Physical and chemical properties of (E)-Ethyl 3-(pyrrolidin-1-yl)acrylate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3037889#physical-and-chemical-properties-of-e-ethyl-3-pyrrolidin-1-yl-acrylate>]

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